

# A Comparative Guide to the Biological Activity of Substituted Chloropyridazines

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## Compound of Interest

Compound Name: 6-chloro-N,N-dimethylpyridazin-3-amine

CAS No.: 7145-60-0

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## Introduction: The Versatile Chloropyridazine Scaffold

The pyridazine nucleus, a six-membered aromatic ring with two adjacent nitrogen atoms, is a privileged scaffold in medicinal and agricultural chemistry.<sup>[1][2]</sup> Its unique electronic properties, including a  $\pi$ -deficient aromatic system and basic nitrogen atoms capable of hydrogen bonding, make it an attractive core for the design of novel bioactive molecules.<sup>[3]</sup> The introduction of a chlorine atom onto this ring system, creating the chloropyridazine scaffold, provides a reactive handle for further chemical modifications, allowing for the synthesis of a diverse library of substituted derivatives. These derivatives have demonstrated a remarkable breadth of biological activities, including potent anticancer, antimicrobial, and herbicidal effects.<sup>[1][4][5]</sup>

This guide provides an in-depth, objective comparison of the biological activities of various substituted chloropyridazines, supported by experimental data from peer-reviewed literature.

We will delve into the structure-activity relationships (SAR) that govern their efficacy and provide detailed protocols for the key assays used to evaluate their performance.

## Anticancer Activity: Targeting Uncontrolled Cell Proliferation

Substituted chloropyridazines have emerged as a promising class of anticancer agents, with numerous studies demonstrating their cytotoxic effects against a range of cancer cell lines.<sup>[4]</sup><sup>[6]</sup> The mechanism of action often involves the modulation of critical signaling pathways that are dysregulated in cancer, such as those involving protein kinases.<sup>[2]</sup>

## Comparative Efficacy of Substituted Chloropyridazines

The anticancer activity of substituted chloropyridazines is highly dependent on the nature and position of the substituents on the pyridazine and associated phenyl rings. The half-maximal inhibitory concentration (IC<sub>50</sub>), the concentration of a drug that inhibits a biological process by 50%, is a standard metric for comparing the cytotoxic potential of different compounds.<sup>[7]</sup>

| Compound Series/Derivative                       | Cancer Cell Line(s)     | IC50 (μM)     | Key Structural Features                    | Reference(s) |
|--------------------------------------------------|-------------------------|---------------|--------------------------------------------|--------------|
| 4-Chloropyridazinomethoxyphenyl-aromatic ketones | HNO97, FaDu, MDA-MB-468 | 11.13 - 12.22 | Chalcone-like structures                   | [8]          |
| Pyridazine-pyrazoline hybrids                    | UO-31 (Renal)           | 0.65 - 0.84   | Hybrid molecules with pyrazoline           | [9]          |
| 3,6-Disubstituted pyridazines                    | NCI-60 panel            | Varied        | Diverse substitutions at 3 and 6 positions | [10]         |
| 6-Aryl-2-(p-sulfamylphenyl)-pyridazin-3(2H)-one  | Various                 | Not specified | Sulfonamide group                          | [4]          |

This table is a representative summary. For a comprehensive list of all tested compounds and cell lines, please refer to the cited literature.

## Structure-Activity Relationship (SAR) Insights

Analysis of the available data reveals several key trends in the structure-activity relationship of anticancer chloropyridazines:

- **Hybridization:** Combining the chloropyridazine scaffold with other pharmacologically active moieties, such as chalcones or pyrazolines, can significantly enhance anticancer activity.[8] [9] This molecular hybridization strategy can lead to compounds with improved potency and potentially novel mechanisms of action.[8]
- **Substitution Pattern:** The specific substitution pattern on the pyridazine and any attached aromatic rings plays a crucial role in determining cytotoxicity. For instance, in a series of 4-

chloropyridazinoxypyphenyl hybrids, the anticancer activities were found to be in the order of aromatic ketones > benzyloxyphenylethan-1-one hybrids > thiazolidine-2,4-dione hybrid.[8]

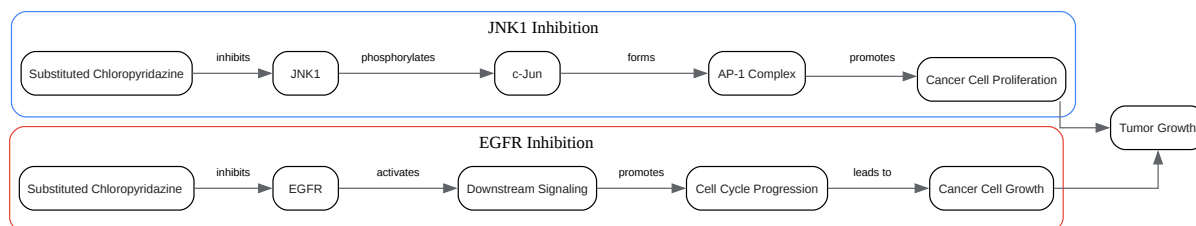
- Target Specificity: Different substitutions can direct the molecule to interact with different biological targets. For example, some pyridazine derivatives have been shown to inhibit protein kinases like JNK1 and EGFR, which are key players in cancer cell proliferation and survival.[9][10]

## Mechanism of Action: A Multi-pronged Attack on Cancer Cells

Substituted chloropyridazines exert their anticancer effects through various mechanisms, including the induction of apoptosis (programmed cell death) and inhibition of key signaling pathways.

One important target is the JNK1 (c-Jun N-terminal kinase 1) pathway. JNK1 is a member of the mitogen-activated protein kinase (MAPK) family and is involved in regulating cell proliferation, apoptosis, and inflammation.[10] Certain 3,6-disubstituted pyridazine derivatives have been shown to inhibit JNK1, leading to the downstream inhibition of transcription factors like c-Jun, which are crucial for cancer cell survival.[10]

Another critical target is the Epidermal Growth Factor Receptor (EGFR). EGFR is a receptor tyrosine kinase that, upon activation, triggers a cascade of downstream signaling events that promote cell growth, proliferation, and survival.[9] Overexpression or mutation of EGFR is common in many cancers. Novel hybrids of pyridazine-pyrazoline have demonstrated excellent inhibitory effects on EGFR, leading to cell cycle arrest and apoptosis.[9]



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### *Anticancer Mechanisms of Substituted Chloropyridazines*

## Experimental Protocol: MTT Assay for Cytotoxicity

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method used to assess cell metabolic activity, which serves as an indicator of cell viability, proliferation, and cytotoxicity.[11][12][13]

#### Materials:

- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of 40% DMF in 2% glacial acetic acid with 16% SDS, pH 4.7)[11]
- 96-well plates
- Cancer cell lines
- Complete cell culture medium
- Test compounds (substituted chloropyridazines)
- Microplate reader

#### Procedure:

- **Cell Seeding:** Seed cancer cells into a 96-well plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well) in 100  $\mu$ L of complete culture medium. Incubate overnight at 37°C in a humidified 5% CO<sub>2</sub> atmosphere to allow for cell attachment.[\[3\]](#)
- **Compound Treatment:** Prepare serial dilutions of the test compounds in complete culture medium. Remove the old medium from the wells and add 100  $\mu$ L of the medium containing the test compounds at various concentrations. Include a vehicle control (medium with the same concentration of solvent used to dissolve the compounds, e.g., DMSO) and a blank control (medium only).
- **Incubation:** Incubate the plates for a specified period (e.g., 24, 48, or 72 hours) at 37°C in a humidified 5% CO<sub>2</sub> atmosphere.[\[12\]](#)
- **MTT Addition:** After the incubation period, add 10-20  $\mu$ L of MTT solution to each well to achieve a final concentration of approximately 0.5 mg/mL.[\[11\]](#)
- **Formazan Crystal Formation:** Incubate the plates for 2-4 hours at 37°C to allow for the conversion of MTT to formazan crystals by metabolically active cells.[\[13\]](#)
- **Solubilization:** Carefully remove the medium containing MTT and add 100-150  $\mu$ L of the solubilization solution to each well to dissolve the purple formazan crystals. Mix thoroughly to ensure complete solubilization.[\[11\]](#)
- **Absorbance Measurement:** Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader. A reference wavelength of 630 nm can be used to subtract background absorbance.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control. Plot the percentage of viability against the compound concentration to determine the IC<sub>50</sub> value.

## Antimicrobial Activity: Combating Pathogenic Microorganisms

The rise of antimicrobial resistance necessitates the development of new classes of antimicrobial agents. Substituted chloropyridazines have demonstrated promising activity

against a range of pathogenic bacteria and fungi.[14][15][16][17][18]

## Comparative Efficacy of Substituted Chloropyridazines

The antimicrobial efficacy of these compounds is typically evaluated by determining the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of an antimicrobial agent that prevents the visible in vitro growth of a microorganism.[19][20]

| Compound Series/Derivative              | Target Microorganism                           | MIC (µg/mL)                                | Key Structural Features  | Reference(s) |
|-----------------------------------------|------------------------------------------------|--------------------------------------------|--------------------------|--------------|
| Chloro derivatives                      | E. coli, P. aeruginosa, S. marcescens          | 0.892 - 3.744                              | Presence of chloro group | [15]         |
| Diarylurea Pyridazinones (Compound 10h) | Staphylococcus aureus                          | 16                                         | Diarylurea moiety        | [14]         |
| Diarylurea Pyridazinones (Compound 8g)  | Candida albicans                               | 16                                         | Diarylurea moiety        | [14]         |
| Pyridazinone Derivatives (Compound 7)   | S. aureus (MRSA)                               | 3.74 - 8.92 (µM)                           | Pyridazinone core        | [21]         |
| Hydrazone derivative 15(d)              | S. aureus, S. faecalis, E. coli, P. aeruginosa | Not specified (highest activity in series) | Hydrazone linkage        | [18]         |

This table is a representative summary. For a comprehensive list of all tested compounds and microorganisms, please refer to the cited literature.

## Structure-Activity Relationship (SAR) Insights

- Saturated vs. Aromatic Systems: In some series, saturated or partially saturated pyrrolopyridazine derivatives exhibit stronger antimicrobial activity compared to their

aromatic counterparts.[16][17]

- Isomerism: The stereochemistry of the molecule can influence its activity, with cis-isomers sometimes being more active than their trans-isomers.[16][17]
- Substitution on Phenyl Ring: The nature and position of substituents on an attached phenyl ring can affect the selectivity of the antimicrobial activity.[16][17]
- Core Structure: The presence of a pyridazinone ring has been shown to be essential for the antimicrobial activity of certain derivatives.[21]

## Experimental Protocol: Broth Microdilution for MIC Determination

The broth microdilution method is a widely used technique for determining the MIC of antimicrobial agents.[19][22][23][24]

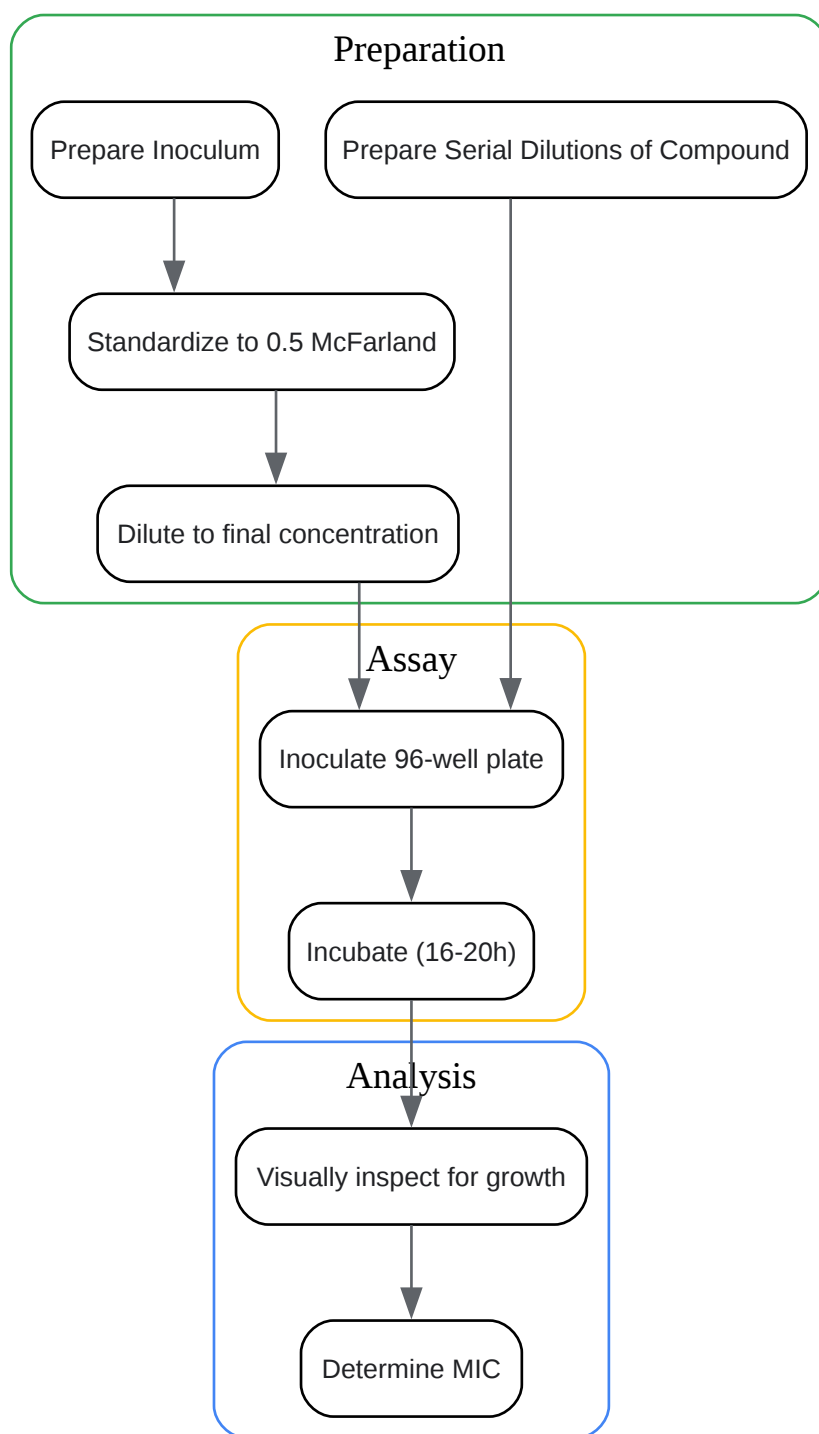
Materials:

- Sterile 96-well microtiter plates
- Cation-adjusted Mueller-Hinton Broth (CAMHB) or other appropriate growth medium
- Test microorganisms
- Test compounds (substituted chloropyridazines)
- 0.5 McFarland turbidity standard
- Spectrophotometer or nephelometer

Procedure:

- Inoculum Preparation: From a fresh (18-24 hour) culture, prepare a bacterial suspension in sterile saline or broth. Adjust the turbidity to match the 0.5 McFarland standard (approximately  $1-2 \times 10^8$  CFU/mL).[23] Dilute this suspension in the growth medium to achieve a final inoculum density of approximately  $5 \times 10^5$  CFU/mL in each well.[23]

- Preparation of Serial Dilutions: Prepare a two-fold serial dilution of the test compound in the growth medium in the wells of a 96-well plate. This is typically done by adding a concentrated solution of the compound to the first well and then transferring half of the volume to the next well containing fresh medium, repeating this process across the plate.[22]
- Inoculation: Inoculate each well (except for a sterility control well) with the prepared bacterial suspension. The final volume in each well is typically 100 or 200  $\mu\text{L}$ . [24] Include a growth control well containing only the medium and the inoculum.
- Incubation: Incubate the plates at an appropriate temperature (e.g., 35-37°C) for 16-20 hours.[23]
- Reading the MIC: After incubation, visually inspect the wells for turbidity (growth). The MIC is the lowest concentration of the antimicrobial agent in which there is no visible growth.[19] The results can also be read using a microplate reader by measuring the absorbance at a specific wavelength (e.g., 600 nm).



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*Workflow for MIC Determination by Broth Microdilution*

## Herbicidal Activity: A Tool for Crop Protection

Pyridazine derivatives have a long history of use in agriculture as herbicides.[1][5] They offer a means to control unwanted weeds in various crops, thereby improving yield and quality.[5]

## Comparative Efficacy of Substituted Chloropyridazines

The herbicidal activity is often evaluated in pre-emergence (before weed seedlings emerge) and post-emergence (after weed seedlings have emerged) applications.[25][26] The efficacy is typically reported as the percentage of inhibition of weed growth.

| Compound/<br>Derivative                                                     | Weed<br>Species                                         | Application        | Inhibition<br>(%)                        | Key<br>Structural<br>Features                        | Reference(s)<br>) |
|-----------------------------------------------------------------------------|---------------------------------------------------------|--------------------|------------------------------------------|------------------------------------------------------|-------------------|
| 3-<br>Arylalkylamin<br>o-6-<br>chloropyridazi<br>nes<br>(Compound<br>4f)    | Brassica<br>napus                                       | Not specified      | 76.42% at 10<br>µg/mL                    | Arylalkylamin<br>o group at<br>position 3            | [27]              |
| Pyrimidine-<br>and Triazine-<br>Substituted<br>Chlorsulfuron<br>Derivatives | Brassica<br>campestris                                  | Post-<br>emergence | 94.2 - 100%<br>at 150 g·ha <sup>-1</sup> | Chlorsulfuron<br>derivatives                         | [28]              |
| Biaryl-<br>pyridazinone/<br>phthalimide<br>derivatives<br>(Compound<br>7m)  | Amaranthus<br>retroflexus,<br>Echinochloa<br>crus-galli | Not specified      | 90 - 100% at<br>37.5 g ai/ha             | Biaryl-<br>pyridazinone/<br>phthalimide<br>structure | [29]              |

This table is a representative summary. For a comprehensive list of all tested compounds and weed species, please refer to the cited literature.

## Structure-Activity Relationship (SAR) Insights

- **Substituents on the Amino Group:** In the 3-arylalkylamino-6-chloropyridazine series, the nature of the substituent on the arylalkylamino group influences the herbicidal activity.[\[27\]](#)
- **Core Modifications:** Modifications to the core pyridazine structure, such as the creation of biaryl-pyridazinone/phthalimide derivatives, can lead to potent PPO inhibitors with excellent herbicidal activity.[\[29\]](#)
- **Isosteric Replacement:** Replacing a benzene ring with a pyridine ring can sometimes improve biological activity.[\[30\]](#)

## Mechanism of Action: Disrupting Essential Plant Processes

Substituted chloropyridazines can act as herbicides through various mechanisms of action. One common mode of action is the inhibition of fatty acid synthesis.[\[31\]](#) Fatty acids are essential components of plant cell membranes, and their disruption leads to a cessation of growth and eventual death of the weed. This mechanism is particularly effective against grass weeds.[\[31\]](#)

Another important target is Photosystem II (PSII). Some pyridazine derivatives act as PSII inhibitors, blocking the electron transport chain in photosynthesis.[\[32\]](#) This leads to the production of reactive oxygen species, which cause rapid cellular damage and plant death.

More recently, pyridazine derivatives have been developed as protoporphyrinogen oxidase (PPO) inhibitors. PPO is a key enzyme in the chlorophyll and heme biosynthesis pathways. Its inhibition leads to the accumulation of protoporphyrinogen IX, which, in the presence of light, generates singlet oxygen, a highly reactive molecule that destroys cell membranes.[\[29\]](#)

## Experimental Protocol: Pre- and Post-Emergence Herbicidal Activity Screening

This protocol provides a general framework for evaluating the herbicidal activity of substituted chloropyridazines in a greenhouse setting.[\[28\]](#)[\[32\]](#)[\[33\]](#)[\[34\]](#)

Materials:

- Pots or trays

- Potting soil
- Seeds of target weed species and crop species
- Test compounds (substituted chloropyridazines)
- Spraying equipment
- Greenhouse with controlled environmental conditions

Procedure:

Pre-emergence Application:

- Planting: Fill pots with soil and sow the seeds of the target weed and crop species at an appropriate depth.
- Treatment: Prepare solutions or suspensions of the test compounds at various concentrations. Apply the treatments uniformly to the soil surface using a sprayer.[\[26\]](#) Include an untreated control.
- Incubation: Place the pots in a greenhouse under optimal conditions for plant growth (light, temperature, humidity). Water the pots as needed.
- Evaluation: After a set period (e.g., 14-21 days), visually assess the percentage of weed control and crop injury compared to the untreated control. Quantitative measurements, such as plant height and fresh/dry weight, can also be taken.[\[28\]](#)

Post-emergence Application:

- Planting and Growth: Sow the seeds of the target weed and crop species and allow them to grow to a specific stage (e.g., 2-4 leaf stage).[\[34\]](#)
- Treatment: Apply the test compounds as a foliar spray to the emerged plants. Ensure uniform coverage. Include an untreated control.
- Incubation: Return the plants to the greenhouse and maintain optimal growing conditions.

- Evaluation: Assess weed control and crop injury at regular intervals (e.g., 7, 14, and 21 days after treatment) using visual ratings and/or quantitative measurements.

## Conclusion

Substituted chloropyridazines represent a versatile and highly valuable class of compounds with a wide range of biological activities. Their synthetic tractability allows for the creation of diverse chemical libraries, making them a rich source for the discovery of new anticancer, antimicrobial, and herbicidal agents. The comparative data and experimental protocols presented in this guide highlight the significant potential of this scaffold in both medicine and agriculture. A thorough understanding of the structure-activity relationships and mechanisms of action is crucial for the rational design of next-generation chloropyridazine derivatives with enhanced potency, selectivity, and safety profiles.

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